

Chemical and Biological Profile of Semilicoisoflavone B

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Compound Focus: Semilicoisoflavone B

CAS No.: 129280-33-7

Cat. No.: S627380

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Here is a summary of the core characteristics and documented biological activities of **Semilicoisoflavone B**.

Property	Description
CAS Number	129280-33-7 [1] [2] [3]
Molecular Formula	C ₂₀ H ₁₆ O ₆ [2] [3] [4]
Molecular Weight	352.34 g/mol [2] [3] [4]
Chemical Structure	A prenylated flavonoid, specifically a "member of the class of 7-hydroxyisoflavones" [3].
Appearance	Yellow powder [2] [3] [5]
Solubility	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, and acetone [2] [5]. Slightly soluble in water [3] [4].
Source	The roots of <i>Glycyrrhiza uralensis</i> Fisch (licorice) [2] [5].

| **Documented Biological Activities** | • **Aldose Reductase Inhibition:** Inhibits rat lens aldose reductase ($IC_{50} = 1.8 \mu M$) and human recombinant aldose reductase ($IC_{50} = 10.6 \mu M$). Reduces sorbitol accumulation in rat lenses under high glucose conditions [2] [5]. • **Anti-Amyloid Effect:** Reduces $A\beta$ secretion by upregulating PPAR γ and inhibiting STAT3 phosphorylation, leading to downregulation of BACE1 [5]. • **Other Reported Activities:** Suppresses proinflammatory cytokine production and inhibits proliferation of Caco-2 cells [3]. |

Experimental Protocols and Research Applications

Aldose Reductase Inhibition Assay

This protocol is used to investigate the compound's potential in managing diabetic complications.

- **Objective:** To evaluate the inhibitory activity of **Semilicoisoflavone B** against aldose reductase and its effect on sorbitol accumulation [2] [5].
- **Materials:** Rat lens aldose reductase (rAR) or human recombinant aldose reductase (rhAR); enzyme assay buffer (typically sodium phosphate); NADPH as a cofactor; DL-glyceraldehyde as a substrate; rat lenses for ex vivo culture; high-glucose medium [5].
- **Method:**
 - **Enzyme Inhibition:** Pre-incubate the enzyme with **Semilicoisoflavone B** (e.g., at $1.8 \mu M$ for rAR) or vehicle control. Start the reaction by adding NADPH and substrate (DL-glyceraldehyde). Monitor the decrease in NADPH absorbance at 340 nm to determine enzyme activity [5].
 - **Kinetic Analysis:** Determine the inhibition mechanism (e.g., non-competitive) using Lineweaver-Burk plots [5].
 - **Sorbitol Accumulation in Rat Lenses:** Incubate excised rat lenses in a high-glucose medium (e.g., 30 mM) with or without **Semilicoisoflavone B**. After incubation, measure the sorbitol content in the lenses using a standard method like high-performance liquid chromatography (HPLC) [5].
- **Key Results:** **Semilicoisoflavone B** significantly inhibited both rAR and rhAR and reduced sorbitol formation in the rat lens model, indicating its potential to prevent osmotic stress under hyperglycemia [2] [5].

PPAR γ Activation and BACE1 Downregulation Assay

This protocol is used to study the compound's neuroprotective potential in the context of Alzheimer's disease.

- **Objective:** To assess the mechanism by which **Semilicoisoflavone B** reduces Amyloid-beta ($A\beta$) secretion [5].
- **Materials:** Cell lines (e.g., HEK293, SH-SY5Y); Glycyrrhiza uralensis extract (GUE) or **Semilicoisoflavone B** (SB); PPAR γ antagonist (e.g., GW9662); PPAR γ -specific siRNA; antibodies for PPAR γ , p-STAT3, STAT3, and BACE1; ELISA kit for $A\beta$ measurement [5].
- **Method:**
 - **Cell Treatment:** Treat cells with GUE or **Semilicoisoflavone B**. For mechanistic studies, pre-treat cells with the PPAR γ antagonist GW9662 or transfert with PPAR γ -siRNA [5].
 - **Western Blot Analysis:** Harvest cell lysates and perform Western blotting to analyze the protein levels of PPAR γ , phosphorylated STAT3, total STAT3, and BACE1 [5].
 - **qRT-PCR:** Isolate total RNA and perform quantitative RT-PCR to measure BACE1 mRNA levels [5].
 - **$A\beta$ Measurement:** Collect cell culture media and measure secreted $A\beta$ levels using a commercial ELISA kit [5].
- **Key Results:** **Semilicoisoflavone B** increased PPAR γ protein expression and inhibited STAT3 phosphorylation, leading to decreased BACE1 expression at both the protein and mRNA levels, and consequently reduced $A\beta$ secretion. These effects were attenuated by PPAR γ knockdown or antagonism [5].

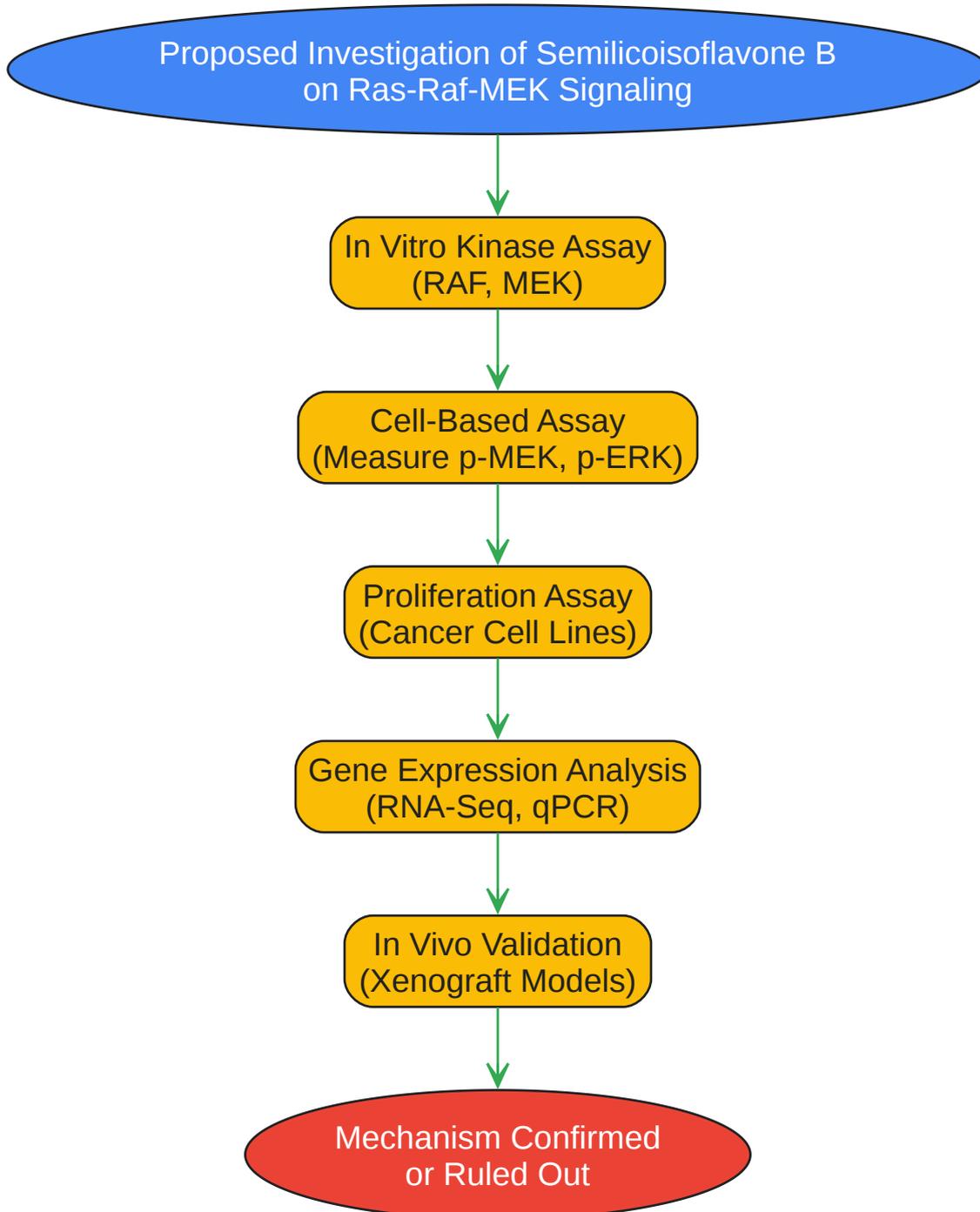
Supplier and Pricing Information

The following table lists suppliers identified in the search results for sourcing **Semilicoisoflavone B** for research purposes.

Supplier	Catalog Number	Size	Price	Purity / Note
BioCrick [2]	BCN2931	5 mg	\$414.00	-
ChemFaces [3] [5]	CFN90818	10 mg	\$368.00	≥98%
AvaChem [3]	4448	1 mg	\$119.00	-
Arctom [3]	CFN90818	5 mg	\$318.00	≥98%

Proposed Workflow for Ras-Raf-MEK Pathway Investigation

Given the absence of direct evidence for Ras-Raf-MEK pathway suppression, here is a proposed experimental workflow to investigate this potential activity:



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Key Takeaways for Researchers

- **Documented Mechanisms vs. User Query:** While the user is interested in **Ras-Raf-MEK signaling suppression**, the currently available search results do not provide direct evidence for this specific mechanism. The established primary mechanisms of action for **Semilicoisoflavone B** are **aldose reductase inhibition** and **modulation of the PPAR γ /STAT3 pathway** to reduce BACE1 and A β .
- **A Foundation for Further Research:** The compound's documented effects on other signaling pathways (STAT3) and cellular processes (anti-proliferation) suggest it is biologically active in key regulatory networks. This provides a rational basis for hypothesizing that it *might* also impact the Ras-Raf-MEK axis, but this requires direct experimental validation.
- **Research Recommendations:** To investigate the proposed Ras-Raf-MEK activity, researchers should employ direct kinase activity assays, phospho-specific Western blotting for MEK and ERK in relevant cell lines (e.g., melanoma, pancreatic cancer), and functional cell proliferation assays.

I hope these detailed application notes and protocols are helpful for your research. Should you require further information on the specific assays for aldose reductase or PPAR γ /STAT3, please do not hesitate to ask.

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References

1. CAS No : 129280-33-7 | Chemical Name : Semilicoisoflavone B [pharmaffiliates.com]
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To cite this document: Smolecule. [Chemical and Biological Profile of Semilicoisoflavone B].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b627380#semilicoisoflavone-b-ras-raf-mek-signaling-suppression>]

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